The Fluorine Scan: Engineering the Next-Generation Phenylmorpholine Scaffold

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Compound of Interest

Compound Name:	*3-Fluorophenetrazine Hydrochloride*
Cat. No.:	*B1154085*

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Executive Summary

The phenylmorpholine scaffold, typified by the parent compound phenmetrazine (3-methyl-2-phenylmorpholine), represents a distinct class of psychostimulants characterized by a balanced monoamine release profile.[1][2] While phenmetrazine (Preludin) demonstrated high efficacy as an anorectic in the mid-20th century, its abuse liability led to withdrawal.

Modern drug development has revisited this scaffold using bioisosteric fluorination. The introduction of fluorine atoms onto the phenyl ring—specifically at the meta (3-) position—dramatically alters metabolic stability and lipophilicity while retaining the core pharmacophore. This guide analyzes the transition from phenmetrazine to its fluorinated analogues (3-FPM, 4-FPM), detailing the structure-activity relationships (SAR) that drive their distinct pharmacological profiles.

Structural Genesis & SAR Logic

The primary objective in developing fluorinated analogues is to modulate the pharmacokinetic (PK) and pharmacodynamic (PD) profiles of the parent scaffold.

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The Parent: Phenmetrazine[1][2][3][4]

- Core Structure: A morpholine ring fused with a phenylisopropylamine backbone.[3]
- Mechanism: Substrate-type releaser of Dopamine (DA) and Norepinephrine (NE).[1][4][3]
- Limitation: Rapid metabolism and high abuse potential due to fast onset.

The Fluorine Effect (Medicinal Chemistry)

Fluorine is used as a "metabolic block" and electronic modulator.

- Metabolic Stability: The C-F bond (approx. 116 kcal/mol) is stronger than the C-H bond, resisting oxidation by Cytochrome P450 enzymes (specifically preventing ring hydroxylation at the fluorinated position).
- Electronic Effects: Fluorine is highly electronegative, pulling electron density from the aromatic ring. This reduces the basicity of the nitrogen via inductive effects, potentially altering transporter binding affinity.
- Lipophilicity: Fluorination increases logP, enhancing blood-brain barrier (BBB) permeability.

Regioisomerism: The Critical Divergence

The position of the fluorine atom dictates the pharmacological outcome.

- 3-FPM (Meta-substitution): Retains the high DA/NE selectivity of phenmetrazine.[1] The 3-position is metabolically strategic but does not sterically hinder the transporter binding pocket.
- 4-FPM (Para-substitution): Following the "Amphetamine Rule" (where 4-substitution often increases serotonergic activity, e.g., Methamphetamine vs. 4-FA/MDMA), 4-FPM exhibits increased affinity for the Serotonin Transporter (SERT), altering the qualitative effect profile to be more entactogenic.

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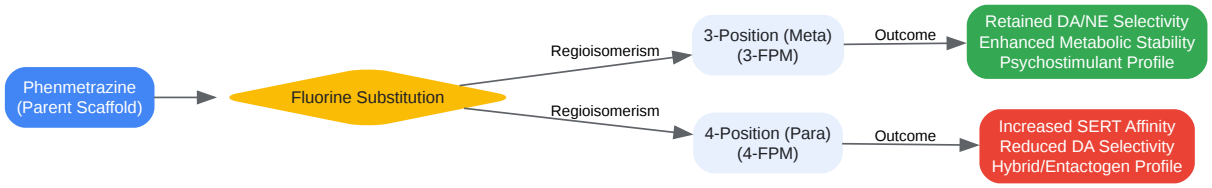

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Figure 1: Structure-Activity Relationship (SAR) divergence based on fluorine positioning.

Synthetic Methodology

The synthesis of 3-FPM typically follows a haloketone intermediate route. This protocol is preferred over direct hydrogenation methods for its regio-specificity and scalability.

Safety Warning:This protocol involves corrosive reagents and controlled precursors. All procedures must be conducted in a fume hood by trained personnel.

Validated Protocol: The Bromoketone Route

Precursor: 1-(3-fluorophenyl)propan-1-one (3-Fluoropropiophenone).

Step 1: Alpha-Bromination

- Reagents: 3-Fluoropropiophenone (1.0 eq), HBr (acetic acid solution) or Br2, Glacial Acetic Acid.
- Process: The ketone is brominated at the alpha-carbon.
- Causality: The electron-withdrawing fluorine deactivates the ring, making electrophilic aromatic substitution less likely and favoring alpha-bromination of the ketone.
- Product: 2-bromo-1-(3-fluorophenyl)propan-1-one.

Step 2: Amination (Substitution)

- Reagents: Alpha-bromo intermediate, Ethanolamine (excess, 2.5 eq), Solvent (DCM or Toluene).

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- Process: Nucleophilic substitution where the amine attacks the alpha-carbon, displacing the bromide.
- Self-Validating Check: The reaction is exothermic; temperature control (<20°C) prevents polymerization.

Step 3: Reduction

- Reagents: Sodium Borohydride (NaBH4), Methanol.
- Process: The ketone carbonyl is reduced to a secondary alcohol.
- Result: 2-((2-hydroxyethyl)amino)-1-(3-fluorophenyl)propan-1-ol.

Step 4: Cyclization

- Reagents: Concentrated Sulfuric Acid (H2SO4) or HCl gas.
- Process: Acid-catalyzed intramolecular dehydration closes the morpholine ring.
- Purification: Acid-base extraction followed by crystallization as the Hydrochloride (HCl) or Fumarate salt.

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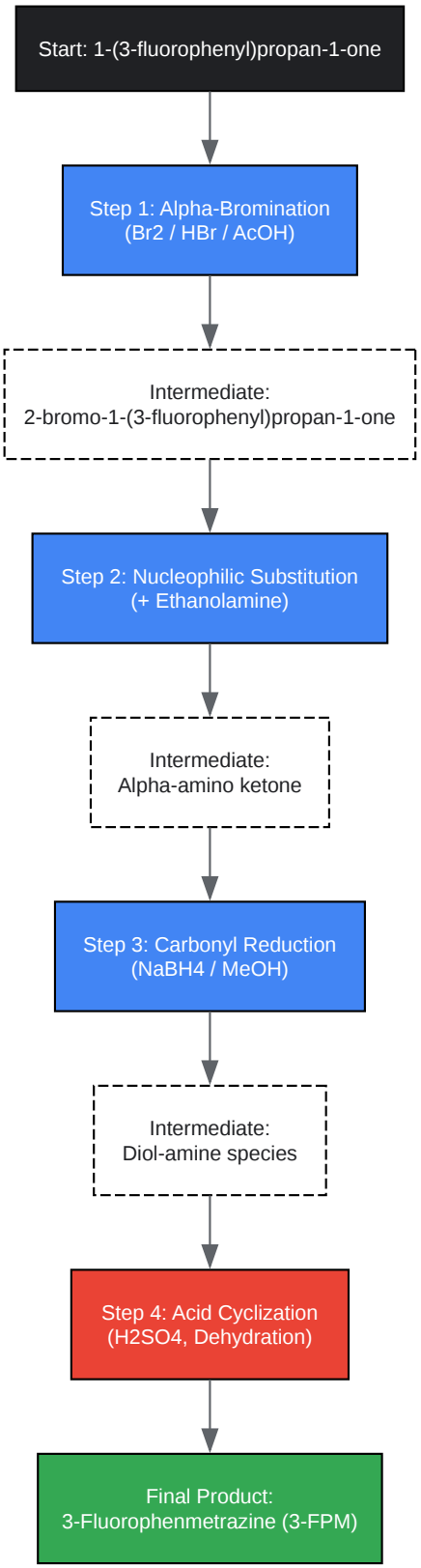

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Figure 2: Step-wise synthesis of 3-FPM via the bromoketone/ethanolamine route.

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Pharmacological Profile

The pharmacological distinctiveness of 3-FPM lies in its "clean" stimulant profile—high potency for catecholamines with minimal serotonergic burden.

Transporter Binding & Release Data

The following data aggregates findings from Blough et al. and Mayer et al., comparing 3-FPM to its parent and isomers.

Compound	DAT EC50 (nM)	NET EC50 (nM)	SERT EC50 (nM)	DA/5-HT Ratio	Classification
Phenmetrazine	52	45	>5000	>100	DA/NE Releaser
3-FPM	43	30	2558	~60	DA/NE Releaser
4-FPM	26	22	205	~0.12	Non-selective
d-Amphetamine	8	7	1750	~218	DA/NE Releaser

Table 1: Comparative monoamine release potencies (EC50). Lower values indicate higher potency.[5] Note the shift in SERT activity for 4-FPM.

Mechanism of Action

3-FPM acts primarily as a substrate-type releaser.

- Translocation: It enters the presynaptic neuron via DAT/NET.
- VMAT2 Interaction: It disrupts the Vesicular Monoamine Transporter 2 (VMAT2), causing leakage of DA/NE from storage vesicles into the cytosol.
- Reverse Transport: The increased cytosolic concentration triggers DAT/NET to reverse direction, pumping neurotransmitters into the synaptic cleft.

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Metabolism & Toxicology

Understanding the metabolic fate is crucial for both clinical safety and forensic identification.

Metabolic Pathways

Unlike phenmetrazine, which undergoes extensive ring hydroxylation, 3-FPM's fluorination shifts the metabolic profile.

- N-Oxidation: The primary Phase I pathway involves oxidation of the morpholine nitrogen.
- Aryl Hydroxylation: Occurs but is reduced compared to the parent compound due to the fluorine blockade at the 3-position.
- Excretion: Human studies indicate a significant portion is excreted unchanged in urine, making it highly detectable in wastewater-based epidemiology (WBE).[2]

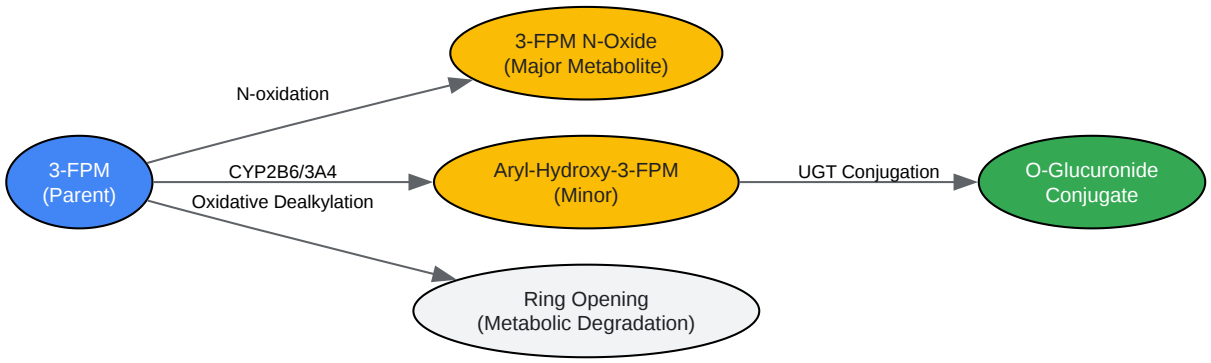

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Figure 3: Primary metabolic pathways of 3-FPM in humans.

Toxicology

While acute toxicity data is limited compared to amphetamines, the high DA/NE selectivity implies a risk profile dominated by adrenergic stimulation:

- Tachycardia & Hypertension (NET activation).

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- Agitation & Insomnia (DA/NE activation).
- Reduced Neurotoxicity: The lack of significant 5-HT release suggests 3-FPM may have lower neurotoxic potential compared to serotonergic releasers like 4-FA or MDMA, though oxidative stress from dopamine metabolism remains a factor.

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